

Alcaftadine-d3 solution preparation and working concentrations.

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Compound of Interest

Compound Name: Alcaftadine-d3

CAS No.: 1794775-80-6

Cat. No.: B587819

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Application Note: High-Performance Bioanalysis of Alcaftadine using Deuterated Internal Standards (**Alcaftadine-d3**)

Introduction

Alcaftadine (Lastacaft®) is a potent histamine H1 receptor antagonist used primarily for the prevention of itching associated with allergic conjunctivitis. In bioanalytical workflows—particularly for pharmacokinetic (PK) profiling where plasma concentrations can be extremely low (C_{max} ~0.06 ng/mL following ocular dosing)—the use of a stable isotope-labeled internal standard (SIL-IS) is not merely recommended; it is essential.

Alcaftadine-d3 serves as the gold-standard SIL-IS for these assays. By co-eluting with the analyte, it compensates for:

- Matrix Effects: Ion suppression or enhancement in the Electrospray Ionization (ESI) source.
- Extraction Efficiency: Variability in recovery during protein precipitation or liquid-liquid extraction.

- System Drift: Minor fluctuations in retention time and detector response.

This guide provides a rigorous, self-validating protocol for the preparation, handling, and application of **Alcaftadine-d3** working solutions.

Physicochemical Properties & Handling

To ensure experimental success, the fundamental differences between the analyte and its deuterated analog must be understood.

Property	Alcaftadine (Analyte)	Alcaftadine-d3 (Internal Standard)
CAS Number	147084-10-4	N/A (Labeled variant)
Molecular Formula	C ₁₉ H ₂₁ N ₃ O	C ₁₉ H ₁₈ D ₃ N ₃ O
Molecular Weight	~307.39 g/mol	~310.41 g/mol
Solubility	DMSO (>30 mg/mL), Methanol, Ethanol	DMSO, Methanol
LogP	~3.2 (Lipophilic)	~3.2
pKa	~7.16 (Basic)	~7.16
Storage (Solid)	-20°C, Protect from light	-20°C, Protect from light

Critical Handling Constraints:

- Light Sensitivity: Alcaftadine is sensitive to photodegradation. All solutions should be prepared in amber glassware or wrapped in aluminum foil.
- Adsorption: Due to its lipophilicity (LogP ~3.2), Alcaftadine may adsorb to non-treated plastic surfaces at low concentrations (<10 ng/mL). Use silanized glass vials or low-binding polypropylene for working solutions.

Protocol 1: Stock Solution Preparation

Objective: Create a stable, high-concentration Master Stock Solution (1.0 mg/mL).

Reagents:

- **Alcaftadine-d3** Reference Standard (Solid).
- Dimethyl Sulfoxide (DMSO) – LC-MS Grade (Preferred for stability).
- Alternative: Methanol (MeOH) – LC-MS Grade (If DMSO is incompatible with downstream steps, though DMSO is superior for stock stability).

Procedure:

- Equilibration: Allow the **Alcaftadine-d3** vial to warm to room temperature (RT) for 30 minutes before opening to prevent condensation.
- Weighing: Weigh approximately 1.0 mg of **Alcaftadine-d3** into a 2 mL amber glass volumetric flask or silanized vial. Record the exact mass (e.g., 1.05 mg).

- Correction Factor Calculation:

(Note: If the standard is supplied as a salt, e.g., HCl, you must correct to the free base weight).

- Dissolution: Add DMSO to dissolve. Vortex for 30 seconds.[\[1\]](#)
- Volume Adjustment: Dilute to volume to achieve a final concentration of 1.0 mg/mL (1000 µg/mL) based on the Corrected Mass.
- Storage: Aliquot into 100 µL volumes in amber cryovials. Store at -20°C or -80°C. Stability: >1 year.

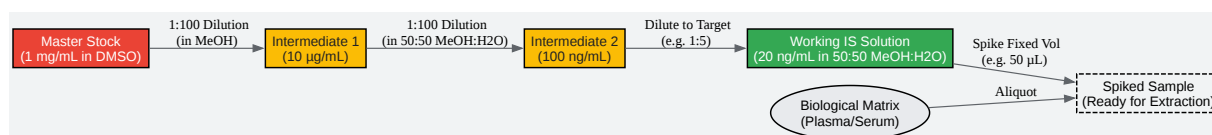
Protocol 2: Working Standard & Calibration Strategy

Objective: Prepare a working Internal Standard (IS) solution suitable for "spiking" into biological matrices.

Target Concentration Logic: The IS concentration should ideally match the mid-range of your calibration curve or be sufficiently high to provide a stable signal without suppressing the analyte.

- Typical Assay Range: 0.1 – 100 ng/mL.
- Recommended IS Spiking Conc: 20 ng/mL (in the final extract).

Workflow Diagram (Graphviz):



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Caption: Step-by-step dilution workflow from Master Stock to Spiked Sample. Intermediate steps prevent pipetting errors associated with large single-step dilutions.

Detailed Dilution Steps:

- Intermediate 1 (10 µg/mL): Transfer 10 µL of Master Stock (1 mg/mL) into 990 µL of Methanol.
- Intermediate 2 (100 ng/mL): Transfer 10 µL of Intermediate 1 into 990 µL of 50:50 Methanol:Water.
 - Note: Using 50:50 organic/water here prevents precipitation when spiking into aqueous plasma later.
- Working IS Solution (20 ng/mL): Dilute Intermediate 2 (e.g., 2 mL Inter 2 + 8 mL diluent).

Protocol 3: Sample Extraction (Protein Precipitation)

For high-throughput bioanalysis, Protein Precipitation (PPT) is efficient. However, for clinical sensitivity (<0.1 ng/mL), Liquid-Liquid Extraction (LLE) using Ethyl Acetate or MTBE is recommended. Below is the PPT protocol.

- Aliquot: Transfer 100 μ L of Plasma/Serum into a 1.5 mL microcentrifuge tube or 96-well plate.
- IS Addition: Add 20 μ L of Working IS Solution (20 ng/mL).
- Equilibration: Vortex gently (10 sec) and let stand for 5 mins. This allows the IS to bind to plasma proteins similarly to the analyte.
- Precipitation: Add 300 μ L of Ice-Cold Acetonitrile (containing 0.1% Formic Acid).
 - Why Formic Acid? It disrupts protein binding and ensures the basic Alcaftadine remains in solution.
- Vortex: High speed for 2 minutes.
- Centrifugation: 14,000 x g for 10 minutes at 4°C.
- Transfer: Transfer 200 μ L of the supernatant to a clean vial/plate.
- Dilution (Optional): If the peak shape is poor due to high organic content, dilute the supernatant 1:1 with Water (0.1% Formic Acid) before injection.

LC-MS/MS Conditions & Optimization

Chromatography (LC):

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus or Waters BEH C18), 2.1 x 50 mm, 1.8 μ m.
- Mobile Phase A: Water + 0.1% Formic Acid + 2mM Ammonium Formate.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 3-5 minutes.

Mass Spectrometry (MS/MS):

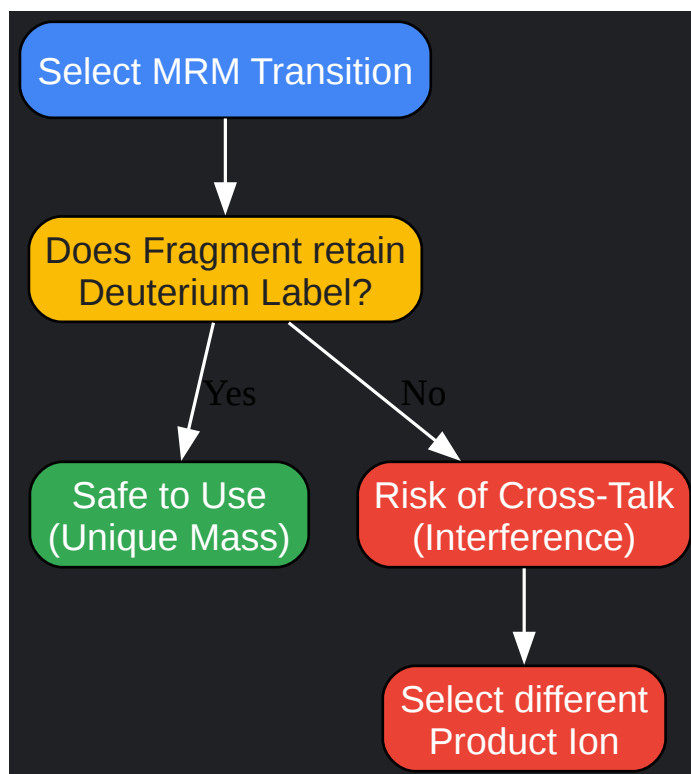
- Ionization: ESI Positive Mode.

- MRM Transitions (Guideline):
 - Alcaftadine (d0): Precursor 308.2

Product (Quantifier).
 - **Alcaftadine-d3** (IS): Precursor 311.2

Product (Quantifier).

Critical Logic for IS Transition Selection: You must ensure the "Product Ion" for the d3-IS retains the deuterium label. If the fragmentation cleaves the labeled moiety (e.g., the N-methyl group), the IS will produce the same product ion as the analyte, causing "Cross-Talk."



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Caption: Decision tree for selecting valid MRM transitions to prevent isotopic cross-talk.

Quality Control & System Suitability

To validate the "Trustworthiness" of this protocol, run the following checks before every batch:

- Blank Check: Inject a Double Blank (Matrix only, no IS). Requirement: No peak at Alcaftadine retention time.
- Zero Sample: Inject Matrix + IS. Requirement: No interference in the Analyte channel (**Alcaftadine-d3** must not contribute to Alcaftadine signal).
- IS Consistency: The peak area of the IS across all samples should have a CV < 15%.
- Sensitivity Check: Inject the LLOQ (Lower Limit of Quantification). Signal-to-Noise (S/N) must be > 10.[2]

References

- FDA Clinical Pharmacology Review (Lastacaft/Alcaftadine). (2010). Center for Drug Evaluation and Research. Application No: 022134Orig1s000. [Link](#)
- US Food and Drug Administration (FDA). (2018). Bioanalytical Method Validation Guidance for Industry. [Link](#)
- PubChem Compound Summary: Alcaftadine.National Center for Biotechnology Information. [Link](#)
- Chavan, B. B., et al. (2018).[3][4] "Alcaftadine: Selective Separation and Characterization of Degradation Products by LC–QTOF-MS/MS." Chromatographia. [Link](#)[5]

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Sources

- 1. eurl-pesticides.eu [eurl-pesticides.eu]
- 2. agilent.com [agilent.com]
- 3. Alcaftadine: Selective Separation and Characterization of Degradation Products by LC–QTOF-MS/MS [ouci.dntb.gov.ua]

- [4. semanticscholar.org \[semanticscholar.org\]](https://www.semanticscholar.org)
- [5. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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